

Application Notes and Protocols for 1,2-Dimethylcyclooctane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,2-Dimethylcyclooctane

CAS No.: 13151-94-5

Cat. No.: B14720423

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **1,2-Dimethylcyclooctane** was located. The following information is based on the properties of similar cycloalkanes, such as 1,2-dimethylcyclohexane and cyclooctane, and general best practices for handling flammable liquid hydrocarbons. It is imperative to consult the official SDS for **1,2-Dimethylcyclooctane** upon availability for definitive safety and handling guidelines.

Introduction

1,2-Dimethylcyclooctane is a cyclic alkane with the molecular formula $C_{10}H_{20}$. As a flammable hydrocarbon, it requires careful handling and storage to mitigate risks of fire, explosion, and chemical exposure. These application notes provide detailed protocols for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound.

Data Presentation

Quantitative data for **1,2-Dimethylcyclooctane** and related compounds are summarized below. This information is critical for understanding the physical and chemical properties relevant to safe handling and experimental design.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀	[1][2]
Molecular Weight	140.27 g/mol	[1]
Boiling Point	Not available	
Melting Point	Not available	
Flash Point	Not available (Assumed to be low, characteristic of flammable hydrocarbons)	
Density	Not available	
Appearance	Assumed to be a clear, colorless liquid	[3]

Hazard Information (Based on Similar Cycloalkanes)

Hazard Classification	GHS Category	Precautionary Statement
Flammable Liquid	Category 2 or 3	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4][5]
Skin Corrosion/Irritation	Category 2	P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
Serious Eye Damage/Eye Irritation	Category 2	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Aspiration Hazard	Category 1	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [5] P331: Do NOT induce vomiting.[5]

Experimental Protocols

Adherence to the following protocols is essential for the safe handling and use of **1,2-Dimethylcyclooctane** in a laboratory setting.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **1,2-Dimethylcyclooctane**. The minimum required PPE includes:

- Eye Protection: Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.[5]

- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes.[5]
- Respiratory Protection: If working outside a fume hood or in poorly ventilated areas, a respirator with an organic vapor cartridge is recommended.[5]

Handling Protocol

- Ventilation: All handling of **1,2-Dimethylcyclooctane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot plates, and spark-producing equipment.[4] Use only non-sparking tools.[5]
- Grounding and Bonding: To prevent static discharge, which can ignite flammable vapors, ensure that all metal containers and transfer equipment are properly grounded and bonded.[4][5]
- Transferring: When transferring the liquid, pour slowly and minimize splashing. Use a funnel where appropriate.
- Avoid Inhalation and Contact: Avoid breathing vapors or mist.[5] Prevent contact with skin and eyes.[5]

Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[5]
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[4][5] The storage area should be away from heat and direct sunlight.[4]
- Incompatible Materials: Segregate from strong oxidizing agents and other incompatible materials.[4]
- Quantity: Keep the amount of **1,2-Dimethylcyclooctane** in the laboratory to a minimum.

Spill Response Protocol

- Evacuation: Immediately evacuate all non-essential personnel from the spill area.

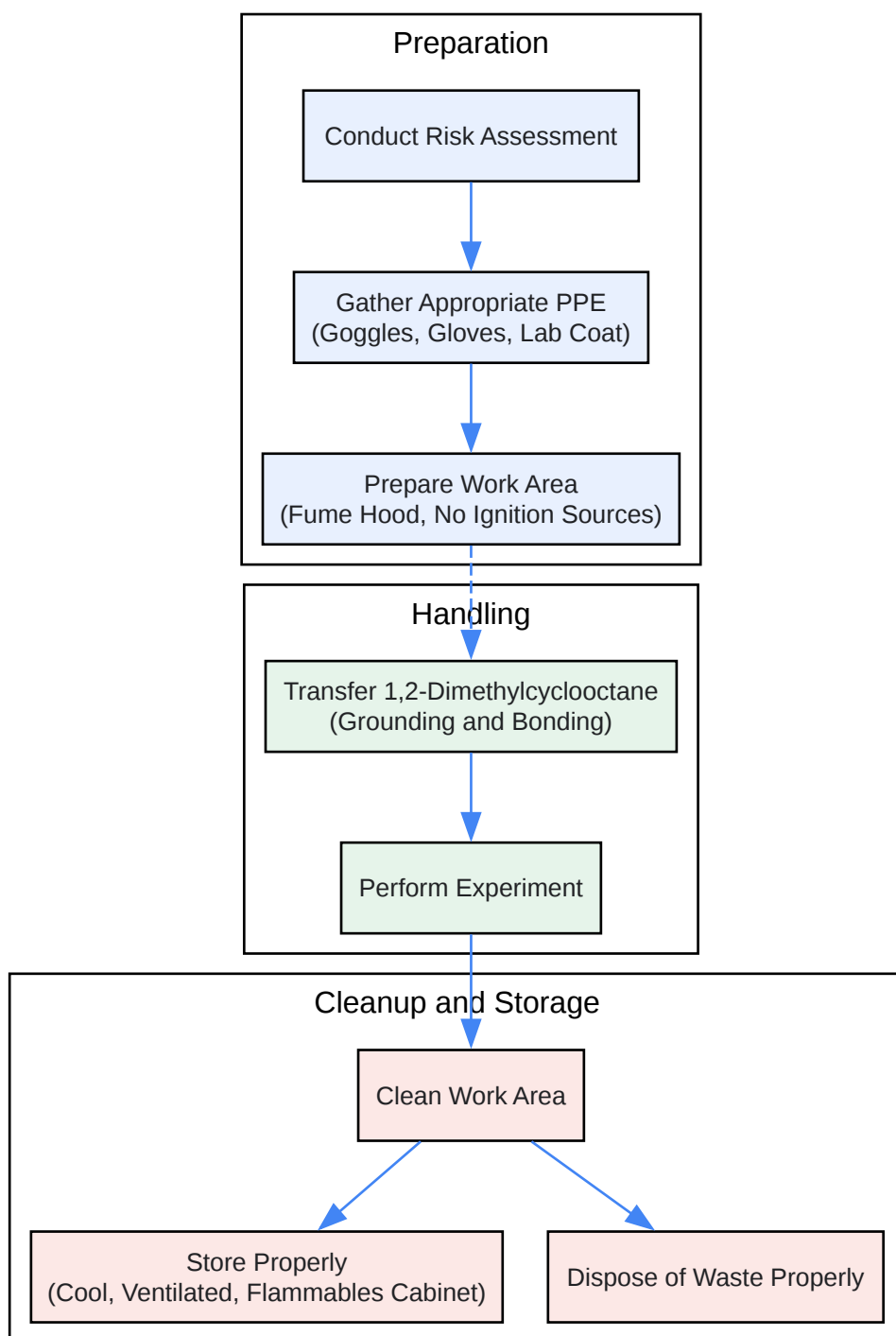
- Ventilation: Ensure the area is well-ventilated to disperse flammable vapors.
- Ignition Sources: Remove all sources of ignition.[\[5\]](#)
- Containment: For small spills, absorb the liquid with an inert, non-combustible material such as sand or vermiculite.
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material into a sealed container for disposal.[\[5\]](#) Use non-sparking tools for cleanup.[\[5\]](#)
- Large Spills: For large spills, contact the institution's Environmental Health and Safety (EHS) department immediately.

Disposal Protocol

- Waste Collection: Collect waste **1,2-Dimethylcyclooctane** in a designated, labeled, and sealed container.[\[6\]](#)
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[6\]](#) Do not dispose of it down the drain.[\[5\]](#)

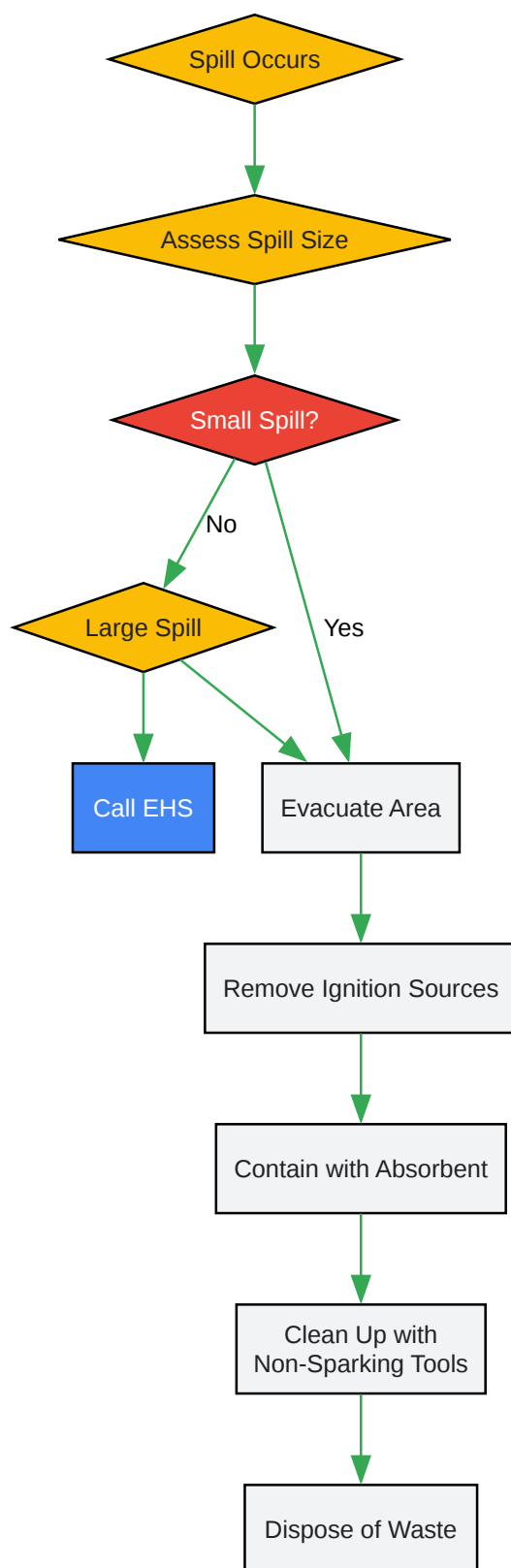
Visualization

The following diagrams illustrate key workflows and logical relationships for the safe handling of **1,2-Dimethylcyclooctane**.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for **1,2-Dimethylcyclooctane**.



[Click to download full resolution via product page](#)

Caption: Spill Response Decision Flowchart.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Dimethylcyclooctane | C₁₀H₂₀ | CID 524411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclooctane, 1,2-dimethyl- [webbook.nist.gov]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. fishersci.com [fishersci.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1,2-Dimethylcyclooctane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14720423/docs#application-notes-and-protocols-for-1-2-dimethylcyclooctane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)